

# Mevociclib: A Guide to Proper Laboratory Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mevociclib*

Cat. No.: *B609009*

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This document provides essential safety and logistical information for the proper disposal of **Mevociclib** (also known as SY-1365), a potent and selective CDK7 inhibitor. While **Mevociclib** is classified as a non-hazardous substance under the Globally Harmonized System (GHS), its biological activity necessitates a cautious and informed approach to its disposal to ensure laboratory safety and environmental protection. Adherence to these guidelines will help in building a culture of safety and responsible chemical handling.

## Core Safety and Handling Information

According to the Safety Data Sheet (SDS) for **Mevociclib**, it is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, as with any laboratory chemical, appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection, should be worn during handling to avoid direct contact.<sup>[1]</sup>

The following table summarizes key safety information for **Mevociclib**:

Parameter	Information	Reference
GHS Classification	Not a hazardous substance or mixture	[1]
CAS Number	1816989-16-8	[1]
Molecular Formula	C31H35ClN8O2	[1]
Primary Route of Exposure	Inhalation, ingestion, skin and eye contact	[1]
First Aid Measures	In case of contact, flush eyes with water, wash skin thoroughly, and move to fresh air if inhaled. Do not induce vomiting if ingested. Seek medical attention.	[1]
Storage	Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources. Recommended storage for the powder is -20°C for up to 3 years.	[2]

## Step-by-Step Disposal Protocol

The overriding principle for chemical disposal is to conduct all procedures in accordance with prevailing country, federal, state, and local regulations. The following protocol provides a best-practice framework for research-scale quantities of **Mevociclib** waste.

## Experimental Protocol: Disposal of Mevociclib Waste

Objective: To safely dispose of residual **Mevociclib** powder, contaminated labware, and prepared solutions in a manner that minimizes risk to personnel and the environment.

Materials:

- **Mevociclib** waste (solid or liquid)
- Appropriate PPE (gloves, safety glasses, lab coat)
- Sealable, compatible waste container (e.g., high-density polyethylene)
- Hazardous waste labels (as required by your institution)
- Inert absorbent material (e.g., vermiculite, sand) for liquid waste

Procedure:

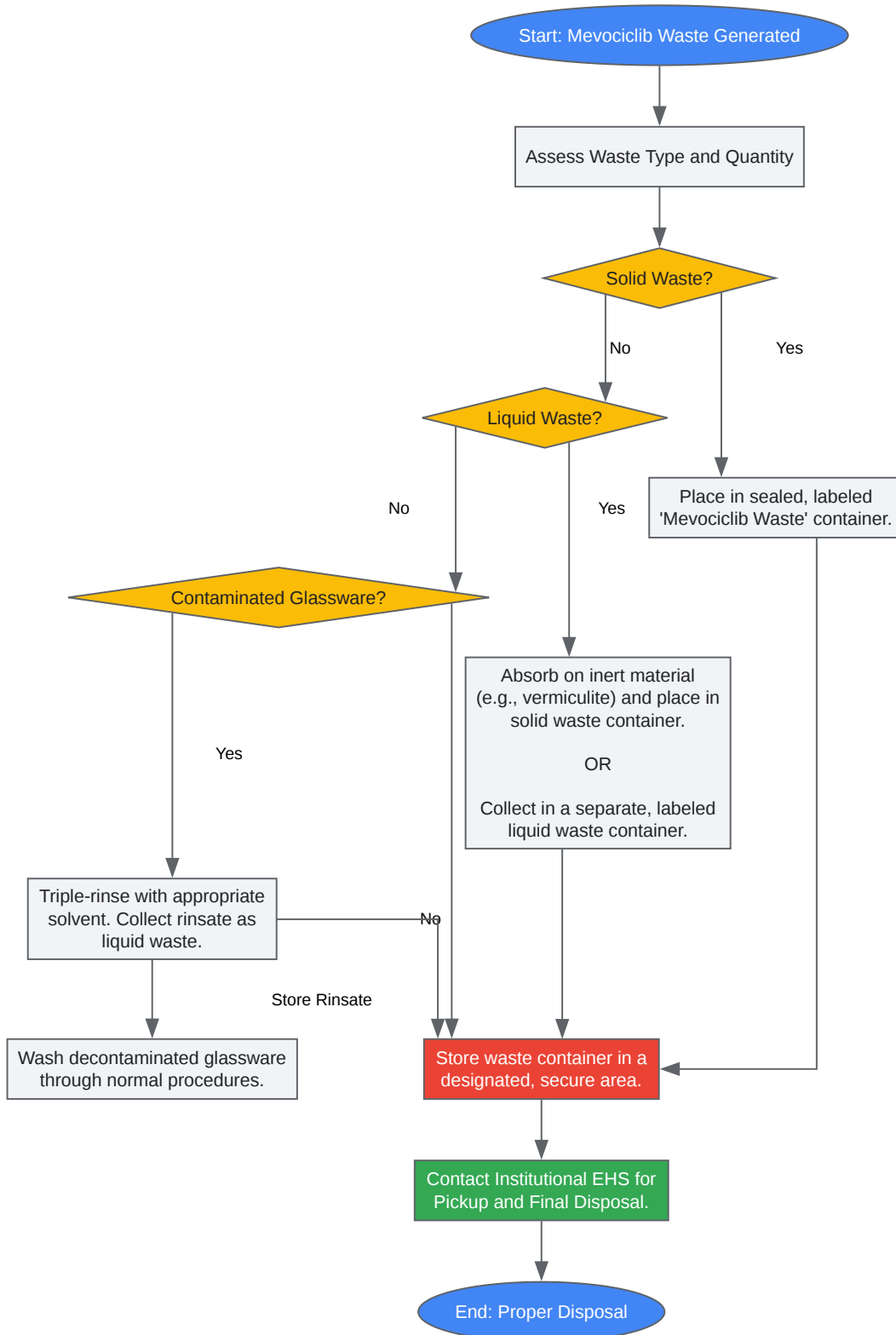
- Segregation of Waste:
  - Collect all **Mevociclib**-contaminated waste separately from other laboratory waste streams. This includes:
    - Unused or expired solid **Mevociclib**.
    - Solutions containing **Mevociclib**.
    - Contaminated consumables (e.g., pipette tips, microfuge tubes, gloves, bench paper).
    - Empty vials that are not triple-rinsed.
- Containment of Solid Waste:
  - Place solid **Mevociclib** waste and contaminated consumables into a designated, sealable waste container.
  - Ensure the container is clearly labeled with the chemical name ("**Mevociclib** Waste") and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Containment of Liquid Waste:
  - For small volumes of **Mevociclib** solutions, absorb the liquid onto an inert material like vermiculite or sand.

- Place the absorbed material into the designated solid waste container.
- For larger volumes, collect the liquid waste in a separate, sealed, and compatible container. Label it clearly as "**Mevociclib** Liquid Waste" and include the solvent system.
- Do not pour **Mevociclib** solutions down the drain. While it is not classified as hazardous, this practice should be avoided for biologically active compounds to prevent environmental contamination.
- Decontamination of Glassware:
  - Glassware that has come into contact with **Mevociclib** should be decontaminated. A common procedure is to rinse the glassware three times with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as chemical waste.
  - After triple-rinsing, the glassware can typically be washed through normal laboratory procedures.
- Storage Pending Disposal:
  - Store the sealed waste container in a designated, secure area, away from incompatible materials, until it is collected by your institution's EHS or a licensed waste disposal contractor.
- Arranging for Final Disposal:
  - Contact your institution's EHS office to arrange for the pickup and final disposal of the **Mevociclib** waste. They will ensure that the waste is disposed of in compliance with all relevant regulations.

## Mevociclib Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Mevociclib** in a laboratory setting.

Mevociclib Disposal Decision Workflow



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Caption: A workflow for the safe disposal of **Mevociclib** waste.

By following these procedures and consulting with your local safety officials, you contribute to a safer research environment and ensure responsible stewardship of laboratory chemicals.

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## References

- 1. [file.medchemexpress.eu](http://file.medchemexpress.eu) [[file.medchemexpress.eu](http://file.medchemexpress.eu)]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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